

Application Notes and Protocols for Desyl Chloride Powder

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Compound of Interest

Compound Name: Desyl chloride

Cat. No.: B177067

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Introduction

Desyl chloride (2-chloro-2-phenylacetophenone) is a versatile bifunctional reagent widely employed in organic synthesis. Its structure, featuring an α -haloketone moiety, makes it a valuable precursor for the synthesis of a variety of heterocyclic compounds, which are significant scaffolds in medicinal chemistry and drug development. This document provides detailed guidelines for the safe handling, storage, and use of **Desyl chloride** powder, along with a representative experimental protocol for its application in heterocyclic synthesis.

Compound Information

Property	Value	Reference
Chemical Name	2-Chloro-2-phenylacetophenone	[1]
Synonyms	α -Chlorodeoxybenzoin, 2-Chloro-1,2-diphenylethanone	[1]
CAS Number	447-31-4	[1]
Molecular Formula	C ₁₄ H ₁₁ ClO	[1]
Molecular Weight	230.69 g/mol	[1]
Appearance	White to light cream or light green solid/powder	[1][2]
Melting Point	65 - 69 °C (149 - 156.2 °F)	[2]
Stability	Stable under normal conditions. Decomposes and turns brown in sunlight.	[2][3]

Safety, Handling, and Storage Procedures

Hazard Identification

Desyl chloride is classified as a hazardous substance and should be handled with care.[4]

Hazard Class	Category
Acute Dermal Toxicity	4
Acute Inhalation Toxicity (Dusts and Mists)	4
Skin Corrosion/Irritation	1B
Serious Eye Damage/Eye Irritation	1
Specific Target Organ Toxicity (Single Exposure)	3

Hazard Statements:

- H312: Harmful in contact with skin.[2]
- H332: Harmful if inhaled.[2]
- H314: Causes severe skin burns and eye damage.[5]
- H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Desyl chloride** powder.

Protection Type	Specifications
Eye/Face	Chemical safety goggles or a face shield (European Standard EN166).[4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. [4]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (conforming to EN 143) should be used if exposure limits are exceeded or if irritation is experienced.[4] Work should be conducted in a well-ventilated area or a chemical fume hood.[6]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4] Do not breathe dust.[4] Minimize dust generation and accumulation.[6] Wash hands thoroughly after handling.[6]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4] Store away from incompatible materials such as strong oxidizing agents.[4] Protect from direct sunlight as it is light-sensitive.[3]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.[4]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get immediate medical attention.[4]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get immediate medical attention.[4]

Accidental Release Measures

Ensure adequate ventilation and wear appropriate personal protective equipment.[4] Sweep up the spilled solid and shovel it into a suitable container for disposal.[4] Avoid generating dust.[6]

Experimental Protocols

Desyl chloride is a valuable starting material for the synthesis of various heterocyclic compounds. Below is a representative protocol for the synthesis of a substituted imidazole, a common scaffold in medicinal chemistry.

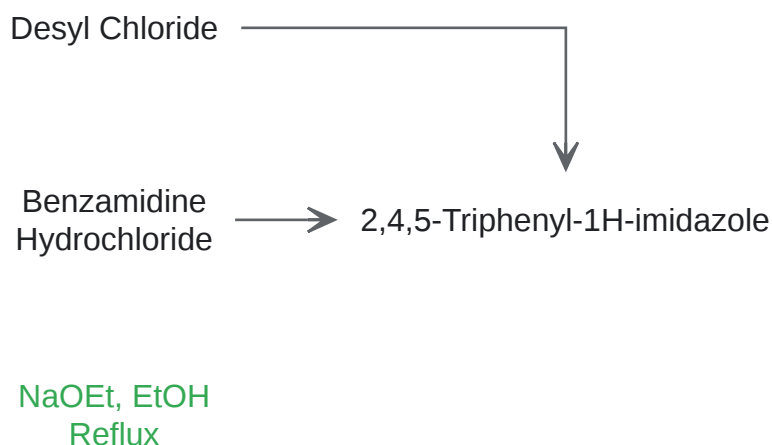
Synthesis of 2,4,5-Triphenyl-1H-imidazole from Desyl Chloride

This protocol describes the synthesis of 2,4,5-triphenyl-1H-imidazole (lophine) from **Desyl chloride** and benzamidine hydrochloride.

Materials:

- **Desyl chloride**
- Benzamidine hydrochloride
- Sodium ethoxide (or sodium metal and absolute ethanol)
- Absolute ethanol
- Glacial acetic acid
- Ammonium hydroxide
- Standard laboratory glassware (round-bottom flask, reflux condenser, etc.)
- Magnetic stirrer and hotplate
- Filtration apparatus

Reaction Scheme:



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Reaction of **Desyl chloride** and Benzamidine.

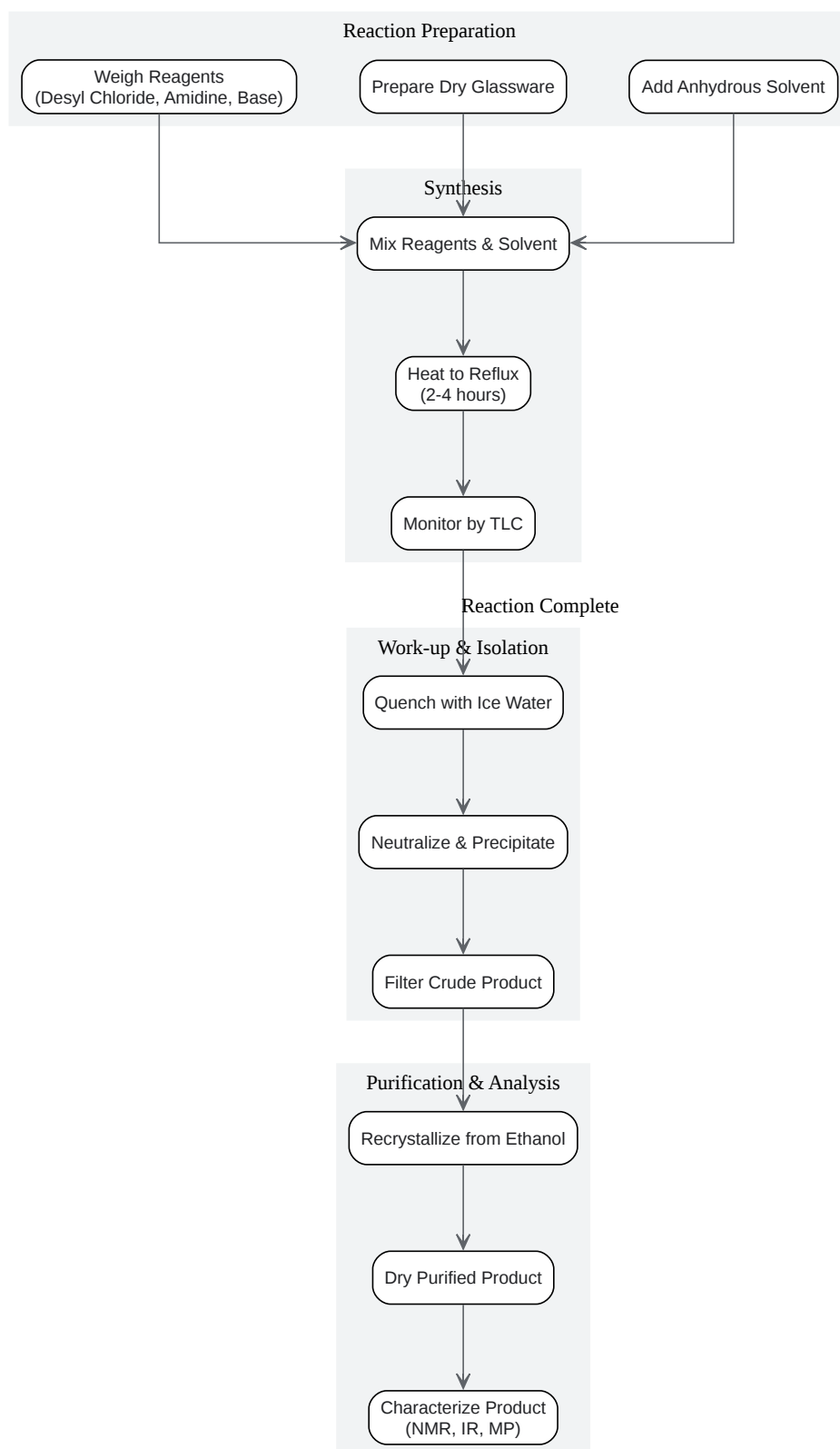
Procedure:

- **Preparation of Sodium Ethoxide Solution:** In a flame-dried round-bottom flask equipped with a reflux condenser and a nitrogen inlet, dissolve sodium metal (1.1 equivalents) in absolute ethanol under a nitrogen atmosphere to prepare a fresh solution of sodium ethoxide. Alternatively, a commercially available solution can be used.
- **Reaction Setup:** To the sodium ethoxide solution, add benzamidine hydrochloride (1.0 equivalent). Stir the mixture for 15-20 minutes at room temperature.
- **Addition of **Desyl Chloride**:** Add **Desyl chloride** (1.0 equivalent) portion-wise to the reaction mixture.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into ice-cold water.
- **Neutralization and Precipitation:** Neutralize the mixture with glacial acetic acid. Then, make the solution basic by adding ammonium hydroxide, which will precipitate the crude product.
- **Isolation and Purification:** Collect the precipitate by vacuum filtration and wash it with cold water. The crude product can be purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.

Expected Yield: 70-80%

Experimental Workflow and Logical Relationships

The following diagram illustrates the general workflow for the synthesis and purification of a heterocyclic compound using **Desyl chloride**.



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General workflow for imidazole synthesis.

Conclusion

Desyl chloride is a valuable reagent in organic synthesis, particularly for the construction of heterocyclic frameworks relevant to drug discovery. Adherence to strict safety protocols is paramount when handling this hazardous compound. The provided experimental protocol offers a template for the synthesis of substituted imidazoles, which can be adapted for the synthesis of other derivatives. Careful planning and execution of reactions involving **Desyl chloride** will ensure safe and successful outcomes in a research and development setting.

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